

Application Notes and Protocols for Analyzing Prolactin-Responsive Cells using Flow Cytometry

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Compound of Interest

Compound Name: *Prolactin*

Cat. No.: *B1679733*

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Introduction

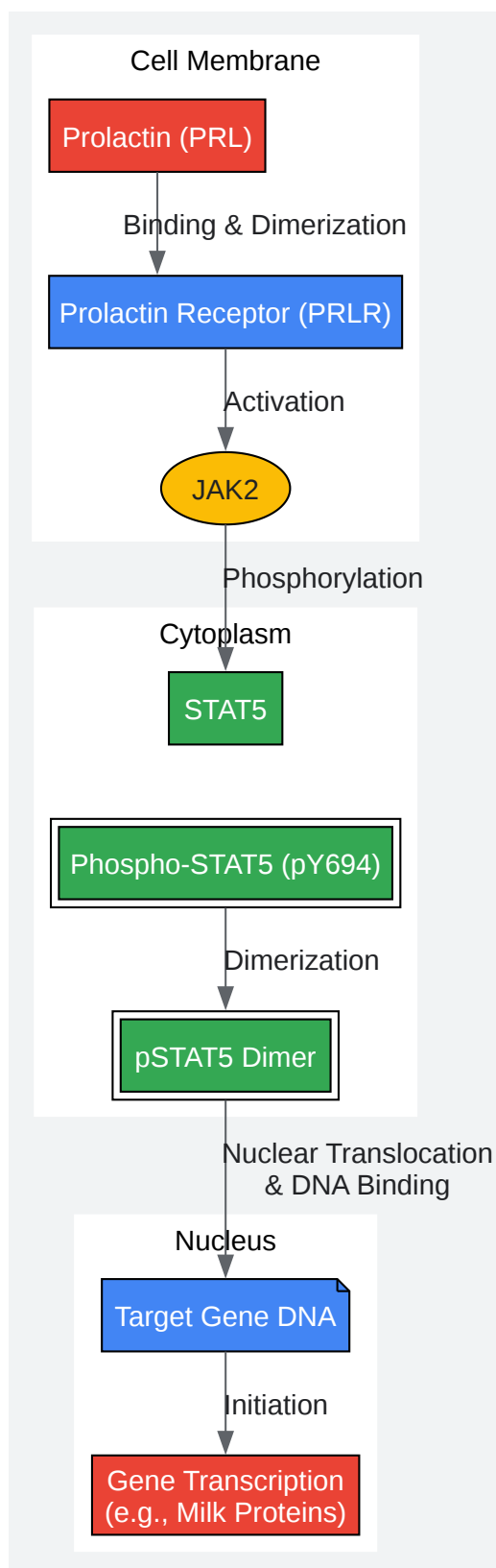
Prolactin (PRL) is a versatile peptide hormone, primarily secreted by the anterior pituitary gland, that plays a crucial role in a myriad of physiological processes, including lactation, reproduction, and immunoregulation.[1] The biological effects of prolactin are mediated through its binding to the prolactin receptor (PRLR), a member of the type I cytokine receptor family.[1] Upon ligand binding, the PRLR initiates intracellular signaling cascades, most notably the JAK2-STAT5 pathway, which leads to the transcription of target genes regulating cell growth, differentiation, and survival.[2]

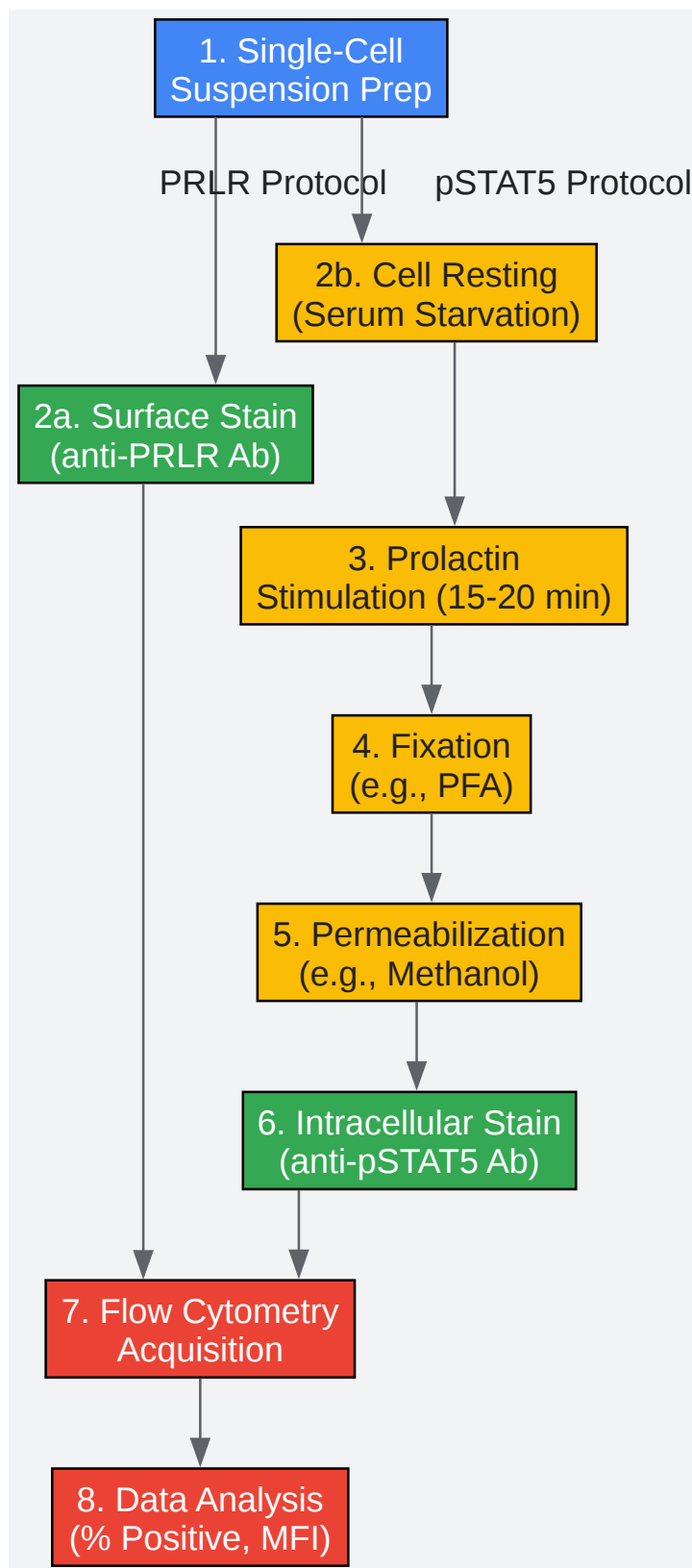
Flow cytometry is a powerful, high-throughput technology that enables the rapid, quantitative, and multi-parametric analysis of single cells in suspension.[3] This makes it an invaluable tool for researchers, scientists, and drug development professionals to identify and characterize prolactin-responsive cells. Key applications include quantifying the expression of PRLR on different cell populations and measuring the activation of downstream signaling pathways, such as the phosphorylation of STAT5, in response to prolactin stimulation.

Prolactin Signaling Pathway

Prolactin binding to its receptor induces receptor dimerization, leading to the recruitment and activation of Janus kinase 2 (JAK2). Activated JAK2 then phosphorylates tyrosine residues on the intracellular domain of the PRLR and on the Signal Transducer and Activator of

Transcription 5 (STAT5) protein. Specifically, the phosphorylation of STAT5 at tyrosine 694 (Tyr694) is a critical step for its dimerization, nuclear translocation, and DNA-binding activity, ultimately leading to the regulation of gene expression.[2][4][5]





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